Technical Guide: Spectroscopic Characterization of Diethyl-piperidin-3-ylmethyl-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Diethyl-piperidin-3-ylmethyl-amine*
CAS No.:	*120990-84-3*
Cat. No.:	*B1169493*

Get Quote

Compound Identity:

- IUPAC Name:

  -Diethyl-1-(piperidin-3-yl)methanamine[1][2]
- Common Name: 3-[(Diethylamino)methyl]piperidine[1]
- CAS Number: 100158-78-9[1][2][3]
- Molecular Formula:

  [1][2]
- Molecular Weight: 170.30 g/mol [1]

Introduction & Structural Context

Diethyl-piperidin-3-ylmethyl-amine is a diamine pharmacophore frequently utilized in medicinal chemistry as a building block for GPCR ligands (e.g., muscarinic antagonists) and

© 2026 BenchChem. All rights reserved.

monoamine transporter inhibitors.[1][2] Its structure consists of a piperidine ring substituted at the 3-position with a diethylaminomethyl group.[1]

The molecule possesses two distinct nitrogen centers:

- Secondary Amine (Piperidine Ring):

  .[1][2] Sterically accessible, capable of H-bonding.[1][2]

- Tertiary Amine (Diethyl side chain):

  .[1][2] Sterically hindered, lacks H-bond donor capability.[1]

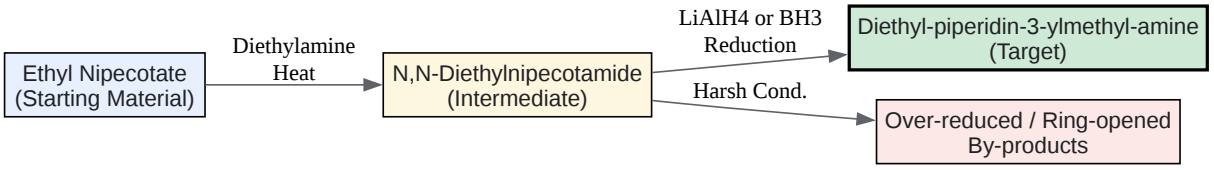
Understanding the interplay between these two centers is critical for interpreting spectroscopic data, particularly in protonation-sensitive techniques like NMR and MS.[1][2]

Synthesis & Impurity Profile

To accurately interpret spectra, one must recognize potential impurities arising from the synthesis.[1][2] The most common route involves the reduction of

-diethylnipecotamide.[1]

Synthetic Pathway & Impurities (Graphviz)[1][2]



Click to download full resolution via product page

Caption: Synthesis via amide reduction. Residual amide (carbonyl stretch ~1640 cm^{-1}) is a common impurity.[1][2]

Mass Spectrometry (MS) Analysis

© 2026 BenchChem. All rights reserved.

Technique: EI-MS (Electron Ionization, 70 eV) or ESI-MS (Electrospray).[1][2]

Fragmentation Logic

The mass spectrum is dominated by

-cleavage initiated by the nitrogen atoms.[1][2] The tertiary amine (diethyl group) directs the fragmentation more strongly than the secondary piperidine amine due to the stability of the resulting iminium ion.[1]

- Molecular Ion (

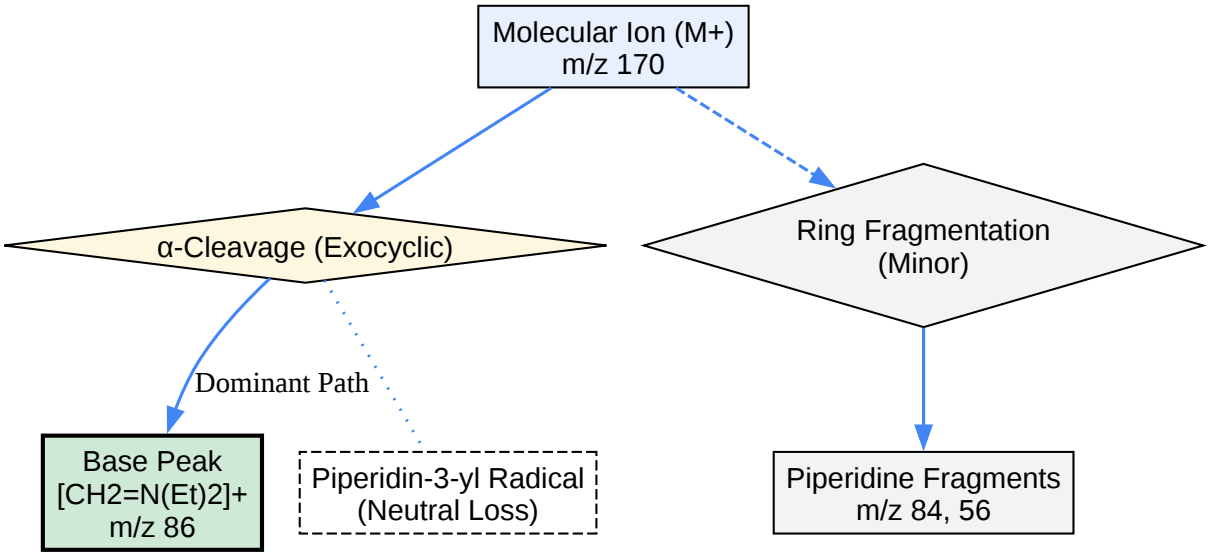
  ): m/z 170 (typically weak in EI due to rapid fragmentation).[1]

- Base Peak: m/z 86.[1] This arises from the

  -cleavage of the exocyclic C-C bond, generating the diethylmethyleneiminium ion (

).[1]

Fragmentation Pathway (Graphviz)[1][2]



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: The base peak at m/z 86 is diagnostic for the diethylaminomethyl side chain.[1][2]

Infrared (IR) Spectroscopy

Technique: ATR-FTIR (Neat oil) or KBr Pellet (if HCl salt).[1][2]

Functional Group	Wavenumber (cm^{-1})	Intensity	Assignment
N-H Stretch	3300 - 3400	Weak/Broad	Secondary amine (piperidine ring).[1] Absent in tertiary amines.[1][2]
C-H Stretch	2960 - 2850	Strong	Alkyl and stretches (asymmetric/symmetric).[1][2]
Bohlmann Bands	2700 - 2800	Medium	Indicates lone pair antiperiplanar to C-H bonds (common in cyclic amines).[1][2]
C-H Bend	1450 - 1470	Medium	Scissoring of groups.[1][2]
C-N Stretch	1100 - 1250	Medium	Aliphatic C-N bonds.[1][2]
Fingerprint	< 1000	Variable	Skeletal vibrations specific to the 3-substituted piperidine.[1]

Diagnostic Note: The absence of a strong carbonyl band at 1640-1680 cm^{-1} confirms the complete reduction of the amide precursor.[1][2]

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR)

Solvent:

(Chloroform-d) is recommended for the free base.[1][2]

or

for the hydrochloride salt.[1][2] Reference: TMS (

0.00 ppm) or residual

(

7.26 ppm).[1][2]

H-NMR (Proton) Assignment

The spectrum is characterized by the distinct ethyl group patterns and the complex multiplets of the piperidine ring.[1]

© 2026 BenchChem. All rights reserved.

Position	(ppm)	Multiplicity	Integral	Assignment Logic
Ethyl	0.98 - 1.05	Triplet (Hz)	6H	Terminal methyls of the diethyl group.[1]
Piperidine Ring	1.10 - 1.80	Multiplet	4H	C4-H and C5-H protons (shielded).[1]
Chiral Methine	1.80 - 2.00	Multiplet	1H	C3-H (Bridgehead).[1]
Exocyclic	2.15 - 2.30	Doublet/Multiplet	2H	connecting piperidine to diethylamine.[1]
Piperidine	2.45 - 2.60	Multiplet	2H	C2-H and C6-H (axial/equatorial overlap).[1]
Ethyl	2.48 - 2.55	Quartet (Hz)	4H	Methylene protons of the diethyl group.[1] [2]
Piperidine	2.95 - 3.10	Multiplet	2H	Remaining C2-H/C6-H (deshielded equatorial).[1]
Amine N-H	1.8 - 2.5	Broad Singlet	1H	Exchangeable.[1] [2] Shift varies with concentration.

C-NMR (Carbon) Assignment

© 2026 BenchChem. All rights reserved.

Carbon Type	(ppm)	Assignment
Ethyl	11.8	Terminal methyls.[1][2]
Piperidine C4/C5	25.0, 29.5	Ring carbons away from nitrogen.[1][2]
Methine (C3)	36.5	Branching point.[1][2]
Piperidine C2/C6	46.8, 50.2	Ring carbons adjacent to NH.[1][2]
Ethyl	47.5	Methylene of diethyl group.[1][2]
Exocyclic	58.5	Carbon connecting the two amine systems.[1][2]

Experimental Protocols

Protocol A: NMR Sample Preparation (Free Base)[1]

- Mass: Weigh 10-15 mg of **Diethyl-piperidin-3-ylmethyl-amine**.
- Solvent: Add 0.6 mL of

  (99.8% D) containing 0.03% TMS.
- Filtration: If the sample appears cloudy (salt contamination), filter through a small plug of glass wool into the NMR tube.[1][2]
- Acquisition:
  - 1H: 16 scans, 2 second relaxation delay.
  - 13C: 512 scans minimum (amine carbons can be slow to relax).

Protocol B: GC-MS Analysis

- Dilution: Dissolve 1 mg of sample in 1 mL Methanol or Ethyl Acetate.

© 2026 BenchChem. All rights reserved.

- Column: HP-5ms or equivalent (5% phenyl methyl siloxane).
- Method:
  - Inlet: 250°C, Split 20:1.
  - Oven: 60°C (hold 2 min)

    20°C/min

    280°C.
  - MS Source: 230°C, Quad 150°C.[1][2]
- Validation: Look for the retention time shift relative to the starting material (Diethylnipecotamide).[1] The amide will elute significantly later than the amine due to higher polarity.[1]

References

- Compound Identity & CAS:Chemical Abstracts Service (CAS).[1][2] Registry Number: 100158-78-9.[1][3][4][5] American Chemical Society.[1][2]
- Synthetic Methodology:Reduction of Amides to Amines. Smith, M. B., & March, J. (2007).[1][2] March's Advanced Organic Chemistry. Wiley-Interscience.[1] (General methodology for nipecotamide reduction).
- Spectroscopic Database:SDBS (Spectral Database for Organic Compounds). National Institute of Advanced Industrial Science and Technology (AIST), Japan.[1][2] (Reference for piperidine and diethylamine fragment shifts).
- MS Fragmentation Rules: McLafferty, F. W., & Tureček, F. (1993).[1][2] Interpretation of Mass Spectra. University Science Books. (Source for

  -cleavage mechanisms).
- Commercial Availability:Bide Pharm & Splendid Lab Catalogs. (Verified suppliers confirming commercial existence of the specific isomer).

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. BENZQUINAMIDE CAS#: 23844-24-8 [amp.chemicalbook.com]
- 2. Pharma Impurity Supplier & Custom Synthesis in India | CRO Splendid Lab Pvt. Ltd. [splendidlab.com]
- 3. 100158-78-9|diethyl[(piperidin-3-yl)methyl]amine|diethyl[(piperidin-3-yl)methyl]amine|-范德生物科技公司 [bio-fount.com]
- 4. CAS:1247566-89-7, 1-(1-(Aminomethyl)cyclopentyl)-N,N-dimethylmethanamine-毕得医药 [bidepharm.com]
- 5. CAS:933742-03-1, 1-(Pyrrolidin-3-ylmethyl)piperidine-毕得医药 [bidepharm.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of Diethyl-piperidin-3-ylmethyl-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169493/docs#technical-guide-spectroscopic-characterization-of-diethyl-piperidin-3-ylmethyl-amine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.